

Application Note: One-Pot Synthesis of Azecan-2-one Scaffolds via CARE Cascade

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Azecan-2-one

CAS No.: 6142-53-6

Cat. No.: B3427706

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Executive Summary

The synthesis of medium-sized rings (8–11 members), such as **azecan-2-one**, has historically been impeded by unfavorable entropic factors and transannular strain (Prelog strain).

Traditional methods like direct lactamization often require high dilution (10^{-3} M) to avoid oligomerization, rendering them unsuitable for scale-up.

This guide details a One-Pot Conjugate Addition/Ring Expansion (CARE) Cascade, a robust protocol that converts smaller, stable lactam/imide precursors into 10-membered rings under mild conditions. This method utilizes an "amino acid insertion" strategy, allowing for the rapid generation of diverse macrocyclic libraries suitable for drug discovery.

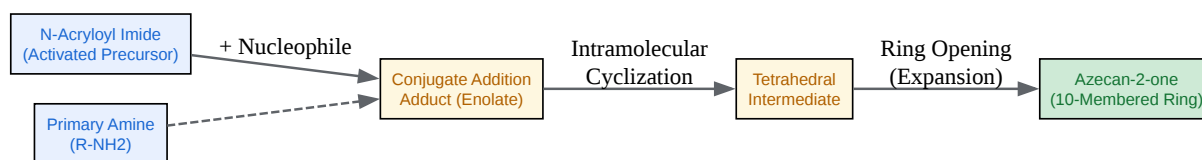
Mechanistic Insight & Causality[1]

The CARE cascade operates on the principle of "Zip-Reaction" type expansion, leveraging the thermodynamic stability of the amide bond to drive the expansion of a strained or activated precursor.

The CARE Mechanism[2]

- Activation: The starting material is an -acryloyl imide (derived from a smaller lactam, e.g., piperidin-2-one, or amino acid). The exocyclic alkene serves as a "trap" for nucleophiles.
- Conjugate Addition: A primary amine (or amino acid ester) acts as a nucleophile, attacking the β -position of the acryloyl group. This is the "One-Pot" trigger.
- Intramolecular Transamidation: The resulting secondary amine attacks the endocyclic carbonyl of the imide.
- Ring Expansion: The tetrahedral intermediate collapses, cleaving the original C-N bond and expanding the ring by the length of the acryloyl linker (typically +4 atoms).

DOT Diagram: CARE Cascade Mechanism



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Figure 1: Mechanistic flow of the Conjugate Addition/Ring Expansion (CARE) cascade converting a smaller imide into a medium-sized lactam.[1]

Experimental Protocol

Method A: The CARE Cascade (Primary One-Pot Protocol)

This method is preferred for generating libraries of N-functionalized **azecan-2-ones**.[1]

Reagents:

- Precursor:
 - acryloyl-piperidin-2-one (or analogous 6-membered imide).[1]
- Nucleophile: Primary amine (1.1 equiv).[2] Can be an amino acid ester (e.g., Gly-OMe) for peptidomimetic synthesis.
- Solvent: Methanol (MeOH) or Dichloromethane (DCM).[1]
- Conditions: Room Temperature (RT), 4–12 hours.

Step-by-Step Procedure:

- Preparation (Pre-Pot): Synthesize the
 - acryloyl precursor by reacting piperidin-2-one with acryloyl chloride (1.2 equiv) and LiHMDS (1.1 equiv) in THF at -78°C. Isolate this stable intermediate.[1]
- One-Pot Expansion:
 - Dissolve
 - acryloyl-piperidin-2-one (1.0 mmol) in anhydrous MeOH (2.0 mL, 0.5 M concentration).
Note: High dilution is NOT required here, unlike direct lactamization.
 - Add the primary amine (1.1 mmol) dropwise.
 - Stir the mixture at room temperature. Monitor via TLC (EtOAc/Hexane) or LC-MS.[1] The reaction typically completes within 4 hours.
- Workup:
 - Evaporate the solvent under reduced pressure.
 - Purification: The residue is often clean enough for direct use. If necessary, purify via flash column chromatography (SiO₂, 0-10% MeOH in DCM).

Self-Validating Check:

- Success Indicator: Disappearance of the acrylate alkene signals in ^1H NMR (5.8–6.5 ppm) and appearance of the expanded lactam methylene signals.

Method B: Ring-Closing Metathesis (RCM) (Alternative)

Use this method if the specific amino acid backbone is required within the ring itself (e.g., from Allylglycine).

Protocol Summary:

- Coupling: Couple -Boc-Allylglycine with 5-hexenylamine using EDC/HOBt.
- RCM: Dissolve the diene (0.005 M in DCM) and add Grubbs II catalyst (5 mol%). Reflux for 12h.
- Hydrogenation: Pd/C, H_2 (1 atm) to reduce the alkene to the saturated **azecan-2-one**.

Data & Optimization

The following table summarizes the efficiency of the CARE cascade for various substrates.

Entry	Precursor Ring Size	Nucleophile (Amine)	Product Ring Size	Yield (%)	Notes
1	6 (Piperidinone)	Benzylamine	10 (Azecan-2-one)	82%	Standard CARE
2	6 (Piperidinone)	Glycine Methyl Ester	10 (Peptidomimetic)	76%	Amino Acid Insertion
3	7 (Azepanone)	Allylamine	11 (Azacycloundec)	65%	Slower kinetics
4	5 (Pyrrolidinone)	Propylamine	9 (Azonan-2-one)	88%	Fast reaction

Troubleshooting Guide:

- Problem: Low conversion.
 - Solution: Increase solvent polarity (switch from DCM to MeOH) to stabilize the zwitterionic intermediate.
- Problem: Polymerization.
 - Solution: Ensure the concentration does not exceed 0.5 M. While high dilution isn't strictly necessary, very high concentrations (>1 M) favor intermolecular Michael addition.
- Problem: Hydrolysis of Imide.
 - Solution: Use anhydrous solvents. Moisture can hydrolyze the imide ring before expansion occurs.

References

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- To cite this document: BenchChem. [Application Note: One-Pot Synthesis of Azecan-2-one Scaffolds via CARE Cascade]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3427706/docs#application-note-one-pot-synthesis-of-azecan-2-one-scaffolds-via-care-cascade\]](https://www.benchchem.com/product/b3427706/docs#application-note-one-pot-synthesis-of-azecan-2-one-scaffolds-via-care-cascade)

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